

Optimizing buffer conditions for Antibacterial agent 202 activity

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Compound of Interest

Compound Name: Antibacterial agent 202

Cat. No.: B12368677

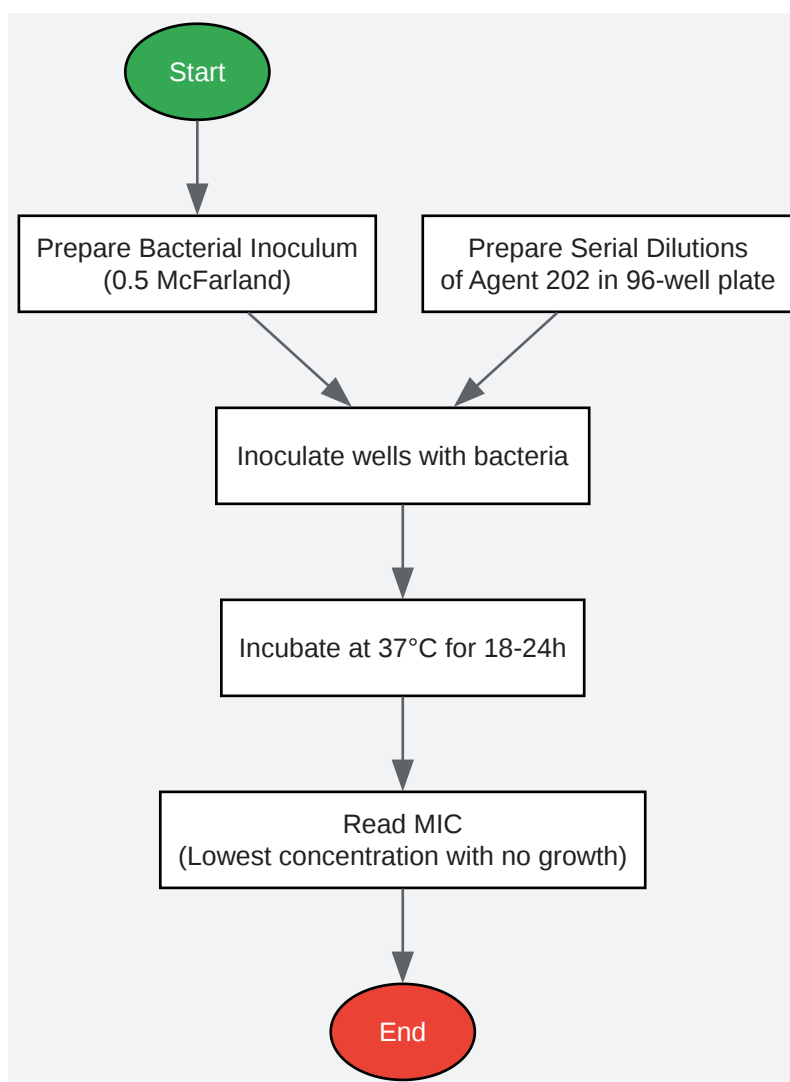
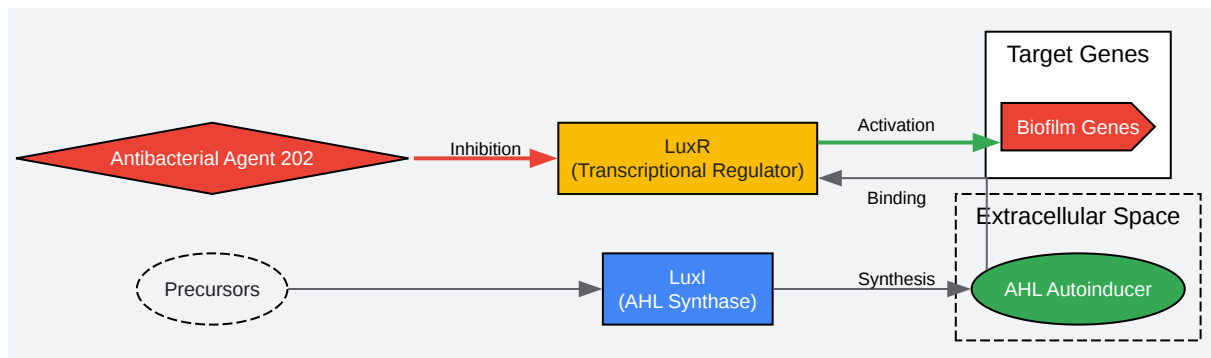
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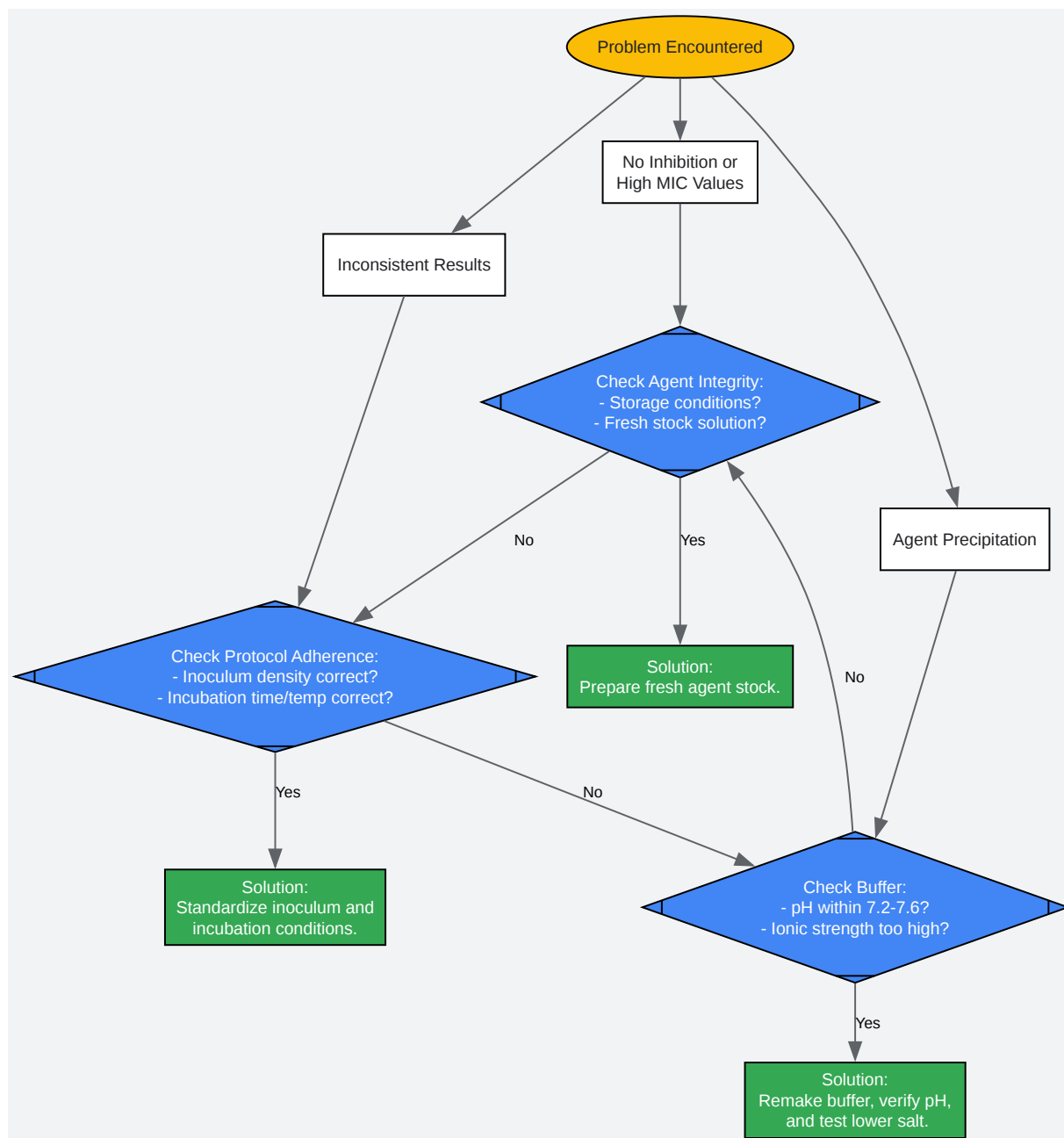
Technical Support Center: Antibacterial Agent 202

Welcome to the technical resource center for **Antibacterial Agent 202**. This guide provides in-depth information, troubleshooting advice, and standardized protocols to support your research and development activities.

Mechanism of Action: Inhibition of the Lux-Quorum Sensing Pathway

Antibacterial Agent 202 is a potent inhibitor of the LuxI/LuxR quorum-sensing system, which is critical for biofilm formation and virulence factor expression in a variety of pathogenic bacteria. By binding to the LuxR transcriptional activator, Agent 202 allosterically prevents the binding of the autoinducer molecule, acyl-homoserine lactone (AHL). This disruption blocks the transcriptional activation of genes responsible for biofilm matrix production.





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